

# An In-Depth Technical Guide to the Safety and Handling of 3-Methoxybenzonitrile

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## *Compound of Interest*

Compound Name: **3-Methoxybenzonitrile**

Cat. No.: **B145857**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Methoxybenzonitrile** (CAS No. 1527-89-5). The following sections detail the material's properties, associated hazards, and the necessary precautions for its safe use in a laboratory or research setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Methoxybenzonitrile** is presented below. This information is critical for the safe design of experiments and for understanding its behavior under various conditions.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	<a href="#">[1]</a>
Molecular Weight	133.15 g/mol	<a href="#">[1]</a>
Appearance	Not specified, but related compounds are powders or crystals	<a href="#">[2]</a>
Boiling Point	111-112 °C at 13 mmHg	
Density	1.089 g/mL at 25 °C	
Flash Point	105 °C (221.0 °F) - closed cup	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.5402	

## Hazard Identification and Classification

**3-Methoxybenzonitrile** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation

Data sourced from PubChem and other safety data sheets.[\[1\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **3-Methoxybenzonitrile**.

Handling:

- Avoid all personal contact, including inhalation of vapors or dust.[\[4\]](#)
- Use only in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]\[7\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[2\]\[8\]](#)

- Keep containers securely sealed when not in use.[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[3\]\[8\]](#)
- Keep containers tightly closed.[\[3\]\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[10\]](#)

## Personal Protective Equipment (PPE)

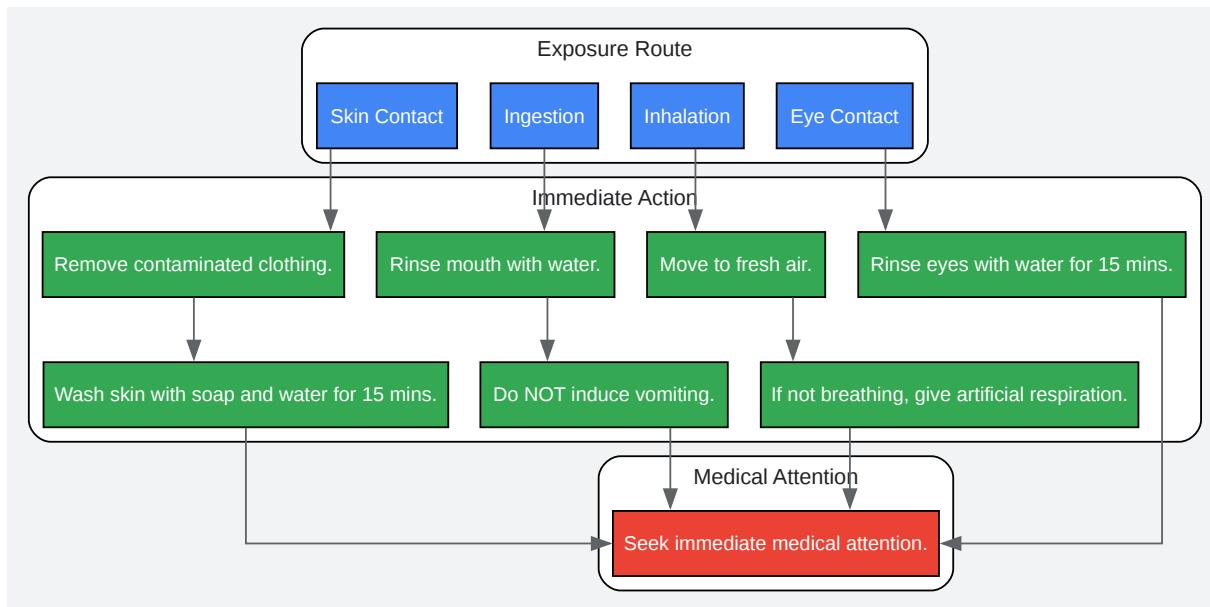
The following PPE is mandatory when handling **3-Methoxybenzonitrile** to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is a risk. <a href="#">[2][3]</a>	Protects against eye irritation and serious eye damage.
Skin Protection	Nitrile gloves and a fully buttoned lab coat or chemical-resistant suit. <a href="#">[2][5]</a>	Prevents skin contact, which can be harmful.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if working outside a fume hood. <a href="#">[10]</a>	Protects against inhalation, which is harmful and can cause respiratory irritation.

## Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

Immediate and appropriate first aid is crucial in case of accidental exposure.

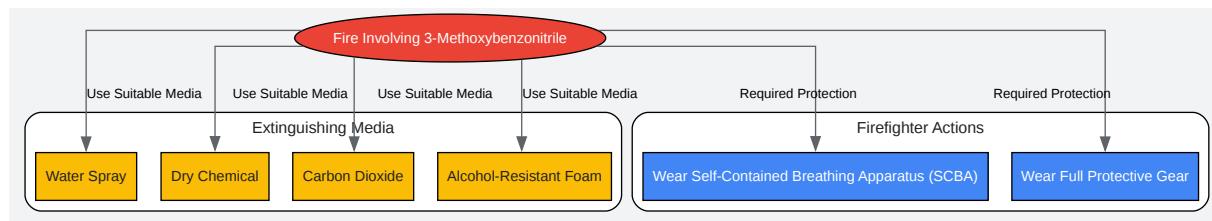


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Caption: First aid procedures for different exposure routes.

In case of a fire involving **3-Methoxybenzonitrile**, the following measures should be taken.

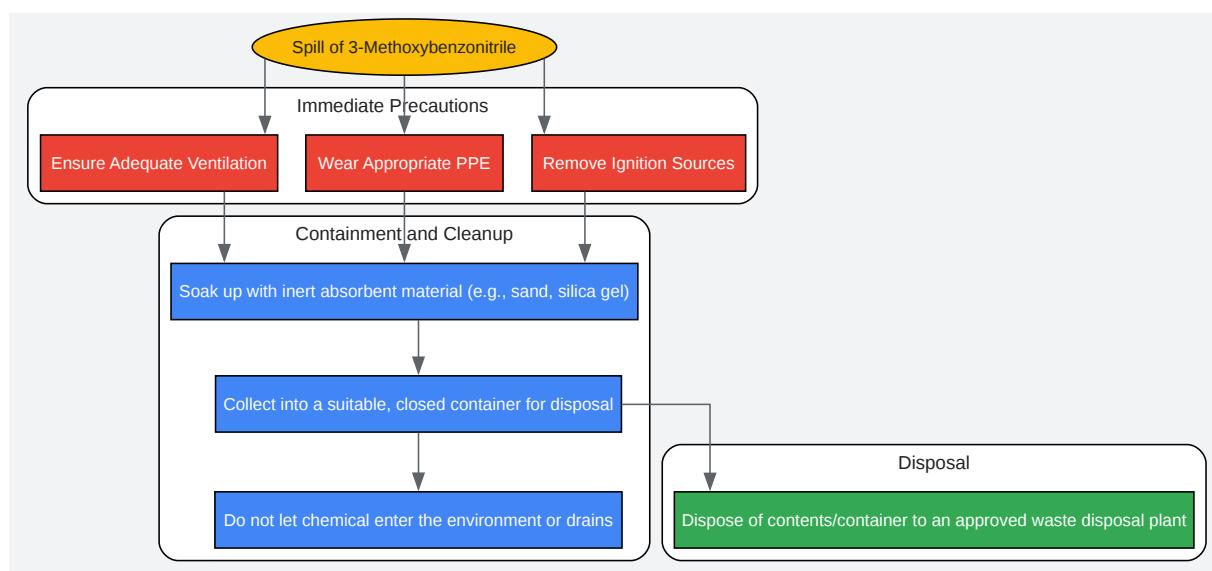
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[6][11]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon monoxide may be generated.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][10]



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Caption: Recommended firefighting measures.

For spills, follow these steps to ensure safety and proper cleanup.



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Caption: Workflow for handling accidental spills.

## Toxicological Information

**3-Methoxybenzonitrile** is harmful if swallowed, inhaled, or absorbed through the skin.<sup>[3]</sup> It causes skin, eye, and respiratory tract irritation.<sup>[3]</sup> Chronic exposure to benzonitriles may lead to liver and nervous system damage.<sup>[3]</sup>

**Experimental Protocols:** Detailed experimental protocols for toxicological studies are not publicly available in the referenced safety data sheets. These studies are typically conducted by manufacturers under standardized guidelines (e.g., OECD guidelines) to determine hazard classifications.

## Conclusion

**3-Methoxybenzonitrile** is a valuable compound in research and development but requires careful handling due to its associated hazards. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and engineering controls like fume hoods, is paramount to ensure the safety of all personnel. Always consult the most recent Safety Data Sheet from your supplier before use.

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